

Methyl Cedryl Ketone: A Technical Overview of its Chemical Properties and Structure

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Compound of Interest

Compound Name: *Methyl Cedryl Ketone*

Cat. No.: *B15599383*

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Introduction

Methyl cedryl ketone, a synthetic organic compound, is a prominent sesquiterpenoid ketone widely utilized in the fragrance industry for its characteristic woody, ambery, and musky scent. [1][2] While its primary application lies in perfumery and cosmetics, a thorough understanding of its chemical and structural properties is essential for researchers and scientists across various disciplines, including those in drug development who may encounter this or structurally related compounds. This technical guide provides a comprehensive overview of the core chemical properties, structure, and a representative synthetic protocol for **methyl cedryl ketone**.

Chemical Structure and Identification

Methyl cedryl ketone possesses a complex tricyclic structure derived from the natural sesquiterpene cedrene.[1] Its chemical identity is defined by the following identifiers:

- IUPAC Name: 1-[(1S,2R,5R,7S)-2,6,6,8-tetramethyltricyclo[5.3.1.01,5]undec-8-en-9-yl]ethanone[3]
- Molecular Formula: C₁₇H₂₆O[3]
- SMILES String: C[C@@H]1CC[C@H]2[C@]13C--INVALID-LINK--C(=C(C3)C(=O)C)C[3]

- CAS Number: 32388-55-9[4][5]
- Synonyms: Acetyl cedrene, Vertofix, Lixetone, Woodyflor, Lignofix[1][5][6][7][8]

Physicochemical Properties

The physicochemical properties of **methyl cedryl ketone** are summarized in the table below, providing a clear reference for its behavior in various experimental settings.

Property	Value	Reference(s)
Molecular Weight	246.39 g/mol	[6]
Appearance	Colorless to light yellow, oily liquid	[6][9][10]
Boiling Point	272 °C (at 760 mmHg)	[4][6][9][11][12]
Density	0.997 g/mL at 25 °C	[6][9][12]
Refractive Index	1.516 - 1.524 at 20 °C	[10][11][13][14]
Flash Point	>100 °C	[13][15]
Solubility	Insoluble in water; Soluble in alcohol and paraffin oil.[7][9] [11][16]	
Vapor Pressure	0.000084 mmHg @ 25 °C (estimated)	[11]

Experimental Protocols: Synthesis of Methyl Cedryl Ketone

A common method for the synthesis of **methyl cedryl ketone** involves the acylation of cedrene with acetic anhydride.[17] The following protocol is based on a patented method utilizing a solid superacid catalyst, which offers a more environmentally friendly alternative to traditional acid catalysts.

Materials:

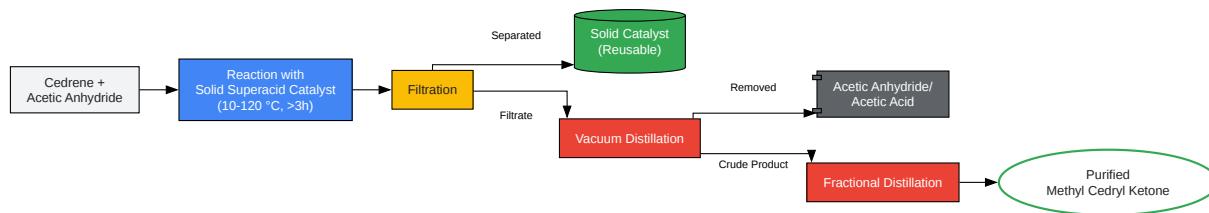
- Cedrene
- Acetic anhydride
- Solid superacid catalyst (e.g., sulfated zirconia or a similar solid acid)

Procedure:

- Reaction Setup: In a suitable reaction vessel, charge cedrene and acetic anhydride. The molar ratio of acetic anhydride to cedrene can range from 1:1 to 15:1.[18]
- Catalyst Addition: Add the solid superacid catalyst to the reaction mixture. The amount of catalyst is typically 1% to 10% by weight relative to the cedrene.[18]
- Reaction Conditions: Heat the stirred reaction mixture to a temperature between 10 °C and 120 °C. The reaction is allowed to proceed for a minimum of 3 hours.[18]
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Separate the solid catalyst by filtration. The catalyst can often be reused.[18]
 - Remove unreacted acetic anhydride and acetic acid by-product from the filtrate via vacuum distillation.[18]
- Purification: The crude **methyl cedryl ketone** is then purified by fractional distillation under reduced pressure to yield the final product.[18]

Visualizing the Synthetic Workflow

The following diagram illustrates the key stages in the synthesis of **methyl cedryl ketone** as described in the experimental protocol.



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Caption: Synthetic workflow for **Methyl Cedryl Ketone**.

Due to its primary use in the fragrance industry, there is a lack of publicly available data on the specific signaling pathways of **methyl cedryl ketone** in biological systems. Research in this area is not a current focus.

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